

Technical Guide: Characterization of 4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl

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Compound of Interest

Compound Name: 4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl

Cat. No.: B1333989

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available characterization data for the heterocyclic compound **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl**, a key intermediate in the synthesis of more complex bipyridine ligands.^[1] This document compiles essential physical, chemical, and safety data, presented for ease of reference.

Core Compound Properties

4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl is a functionalized derivative of 2,2'-bipyridine, a widely used ligand in coordination chemistry. The presence of a hydroxymethyl group and a methyl group at the 4 and 4' positions, respectively, allows for further chemical modification, making it a valuable building block in the synthesis of bespoke molecules for various applications, including materials science and catalysis.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	PubChem[2]
Molecular Weight	200.24 g/mol	PubChem, ChemicalBook[2][3]
Melting Point	119.0 to 123.0 °C	ChemicalBook[3]
Boiling Point (Predicted)	377.8 ± 37.0 °C	ChemicalBook[3]
Density (Predicted)	1.169 ± 0.06 g/cm ³	ChemicalBook[3]
pKa (Predicted)	13.25 ± 0.10	ChemicalBook[3]
Solubility	Soluble in Methanol	ChemicalBook[3]
Appearance	White to Orange to Green powder to crystal	ChemicalBook[3]

Table 2: Compound Identifiers

Identifier Type	Identifier	Source
CAS Number	81998-04-1	PubChem, ChemicalBook[2][3]
IUPAC Name	[2-(4-methyl-2-pyridinyl)-4-pyridinyl]methanol	PubChem[2]
InChI	InChI=1S/C12H12N2O/c1-9-2-4-13-11(6-9)12-7-10(8-15)3-5-14-12/h2-7,15H,8H2,1H3	PubChem, ChemicalBook[2][3]
InChIKey	GJCOKGHYIMLMPB-UHFFFAOYSA-N	PubChem, ChemicalBook[2][3]
SMILES	C1(C2=NC=CC(C)=C2)=NC=CC(CO)=C1	ChemicalBook[3]
EC Number	805-844-0	PubChem[2]

Spectroscopic and Safety Data

While specific spectral data such as detailed NMR peak assignments or mass spectrometry fragmentation patterns for **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl** are not readily available in the public domain, PubChem lists a GC-MS spectrum under the reference I-82-597-4, copyrighted by John Wiley & Sons, Inc.[\[2\]](#) Researchers may need to consult specialized databases or perform their own analyses to obtain detailed spectral characterization.

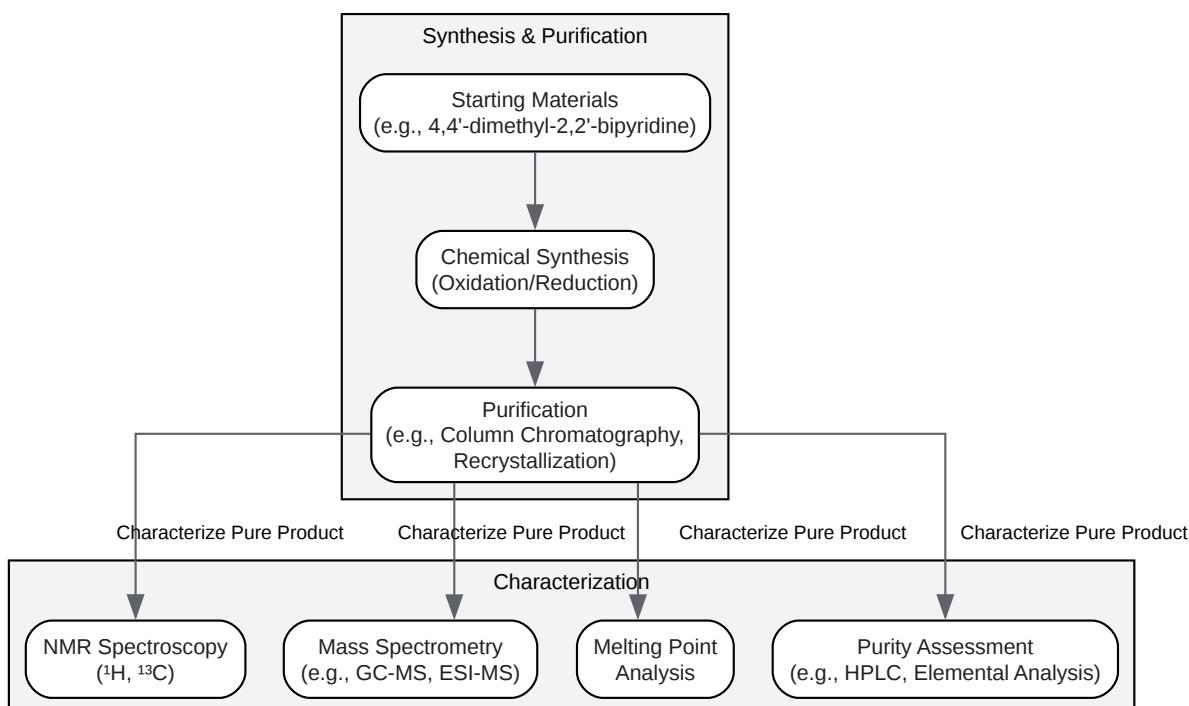
Table 3: GHS Safety and Hazard Information

Hazard Code	Description	Hazard Class
H315	Causes skin irritation	Skin Irritation, Category 2 [2]
H319	Causes serious eye irritation	Eye Irritation, Category 2 [2]
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure [2]

Experimental Protocols and Methodologies

Detailed, step-by-step synthesis protocols for **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl** are not extensively documented in freely accessible literature. However, the synthesis of related hydroxymethylbipyridine precursors is generally achieved through methods such as the oxidation of the corresponding methyl-substituted bipyridines, followed by esterification and reduction.[\[4\]](#) For instance, the synthesis of 4,4'-bis(hydroxymethyl)-2,2'-bipyridine has been achieved via the oxidation of 4,4'-dimethyl-2,2'-bipyridine.[\[4\]](#) A similar synthetic strategy can be inferred for the target compound.

A general workflow for the characterization of a synthesized batch of **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl** is outlined below.

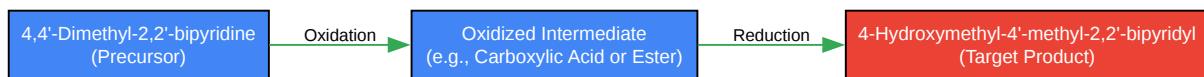


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General experimental workflow for synthesis and characterization.

Logical Relationships in Synthesis

The synthesis of functionalized bipyridines often involves a multi-step process. The conversion of a methyl group to a hydroxymethyl group is a common transformation in organic synthesis, allowing for the introduction of a reactive handle for further derivatization.



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Inferred synthetic relationship from precursor to product.

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References

- 1. researchgate.net [researchgate.net]
- 2. 4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl | C12H12N2O | CID 2754750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-HydroxyMethyl-4'-Methyl-2,2'-bipyridyl CAS#: 81998-04-1 [m.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
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